

A Technical Guide to the Physical Properties of Methyl Hydrogen Glutarate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Monomethyl glutarate

Cat. No.: B073577

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of methyl hydrogen glutarate (CAS No. 1501-27-5), an important intermediate in organic synthesis, pharmaceuticals, agrochemicals, and dyestuffs. This document collates available data into a structured format, outlines detailed experimental protocols for property determination, and presents logical workflows for its synthesis and analysis.

Core Physical and Chemical Properties

Methyl hydrogen glutarate, also known as **monomethyl glutarate** or 5-methoxy-5-oxopentanoic acid, is a monoester of glutaric acid. Its fundamental properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₄	[1][2]
Molecular Weight	146.14 g/mol	[1][2]
Appearance	Colorless liquid or white to almost white crystalline powder.	[2][3]
Density	1.169 g/cm ³ at 20-25°C	[1][2][3]
Boiling Point	150-152 °C at 10-12 mmHg	[1][2][4][5]
Melting Point	Data not consistently available; some sources indicate no data available.	[2][3]
Flash Point	> 110 °C (> 230 °F)	[1][2]
Solubility in Water	Slightly soluble.	[3][4]
Refractive Index (n _{20/D})	1.4380	[1][3]
pKa (Predicted)	4.62 ± 0.10	[3]

Experimental Protocols

Detailed methodologies for determining the key physical properties of methyl hydrogen glutarate are outlined below. These are standard procedures applicable to organic compounds.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and is based on the principle that the boiling point is reached when the vapor pressure of the liquid equals the external pressure.

Apparatus:

- Thiele tube or similar heating block
- Thermometer (calibrated)

- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Mineral oil or other suitable heating fluid

Procedure:

- A small amount of methyl hydrogen glutarate is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the heat is distributed evenly.
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the sample's vapor will fill the capillary tube, resulting in a rapid and continuous stream of bubbles.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube. This is the point where the external pressure equals the vapor pressure of the substance.[6][7]

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid.

Apparatus:

- Pycnometer (calibrated)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature bath

Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed (m_1).
- The pycnometer is filled with distilled water and placed in a constant temperature bath (e.g., 20°C) until it reaches thermal equilibrium. The volume is adjusted, and the pycnometer is dried on the outside and weighed again (m_2). The density of water (ρ_{water}) at this temperature is known.
- The pycnometer is emptied, dried, and then filled with methyl hydrogen glutarate.
- The filled pycnometer is brought to the same constant temperature as the water, the volume is adjusted, and it is weighed (m_3).
- The density of the sample (ρ_{sample}) is calculated using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$

Determination of Solubility

The solubility of methyl hydrogen glutarate in water can be determined by preparing a saturated solution and measuring its concentration.

Apparatus:

- Scintillation vials or flasks
- Constant temperature shaker bath
- Analytical balance
- Centrifuge

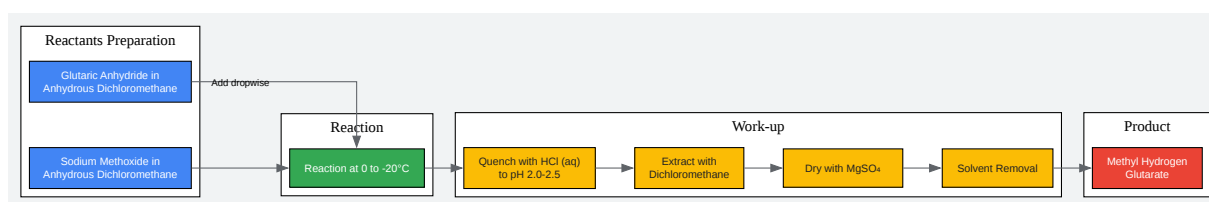
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system

Procedure:

- An excess amount of methyl hydrogen glutarate is added to a known volume of deionized water in a series of vials.
- The vials are sealed and placed in a constant temperature shaker bath to equilibrate for a set period (e.g., 24-48 hours) to ensure saturation.
- After equilibration, the samples are centrifuged to separate the undissolved ester.
- A known volume of the clear supernatant is carefully removed and diluted with a suitable solvent.
- The concentration of methyl hydrogen glutarate in the diluted sample is determined using a calibrated HPLC or GC method.
- The solubility is then calculated based on the measured concentration and the dilution factor.

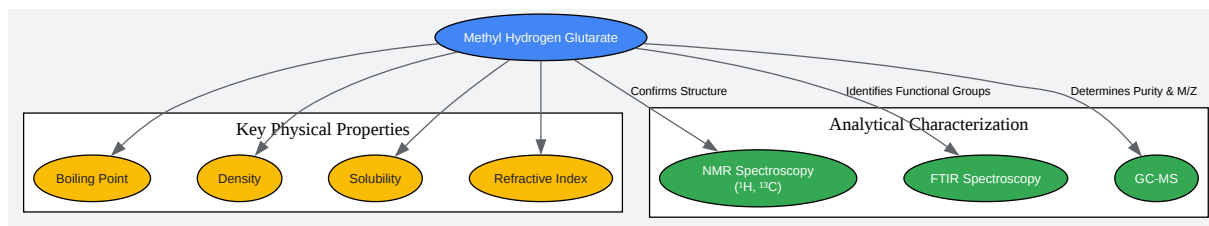
Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key processes and relationships relevant to the study of methyl hydrogen glutarate.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for methyl hydrogen glutarate.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. infinitalab.com [infinitalab.com]
- 2. store.astm.org [store.astm.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [[geeksforgeeks.org](https://www.geeksforgeeks.org)]
- 5. Density Determination of Solids and Liquids - EAG Laboratories [eag.com]
- 6. Video: Boiling Points - Procedure [[jove.com](https://www.jove.com)]
- 7. Video: Boiling Points - Concept [[jove.com](https://www.jove.com)]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Methyl Hydrogen Glutarate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073577#physical-properties-of-methyl-hydrogen-glutarate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com